

Personal protective equipment for handling Fraxinol

Author: BenchChem Technical Support Team. Date: December 2025



Essential Safety and Handling Guide for Fraxinol

Topic: Personal Protective Equipment for Handling **Fraxinol** Content Type: Immediate Safety and Logistical Information

This guide provides essential procedures for the safe handling and disposal of **Fraxinol** (CAS Number: 486-28-2) in a laboratory setting. The recommendations are based on available safety data and established best practices for handling chemical compounds with similar hazard profiles.

Fraxinol is a coumarin, typically supplied as a white to yellowish crystalline solid.[1][2][3] While comprehensive hazard data is not widely published, it is classified with the GHS07 pictogram and the hazard statement H302, indicating it is harmful if swallowed.[2] As with any novel or poorly characterized compound, it should be handled with care, assuming it may have other potential hazards.[4][5]

Personal Protective Equipment (PPE) Requirements

When handling **Fraxinol**, particularly in its powdered form, a comprehensive PPE strategy is crucial to minimize exposure through inhalation, skin contact, and ingestion.[6][7] The following table summarizes the required PPE for various laboratory activities involving **Fraxinol**.



Activity	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Handling/Weighi ng Solid	Chemical safety goggles	Nitrile gloves (double-gloving recommended)	Full-coverage lab coat	In a certified chemical fume hood. If not feasible, an N95 respirator may be required based on risk assessment.
Preparing Solutions	Chemical safety goggles and face shield	Nitrile gloves	Full-coverage lab coat	In a certified chemical fume hood.
General Handling of Dilute Solutions	Chemical safety goggles	Nitrile gloves	Lab coat	Not generally required if handled with good laboratory practice.
Spill Cleanup (Solid)	Chemical safety goggles and face shield	Heavy-duty nitrile gloves	Chemical- resistant apron or gown over lab coat	N95 respirator or higher (e.g., PAPR)

Operational Plans: Step-by-Step Handling Procedures

Adherence to a strict operational protocol is vital to ensure safety. All handling of solid **Fraxinol** should be performed within a certified chemical fume hood to control airborne particulates.[8][9]

Weighing and Solution Preparation Protocol:

• Preparation: Before starting, ensure the chemical fume hood is operational and the work area is clean and uncluttered. Assemble all necessary equipment, including spatulas, weigh boats, glassware, and solvent.




Safety Operating Guide


Check Availability & Pricing

- Don PPE: Put on all required PPE as specified in the table above (goggles, gloves, lab coat).
- Weighing: Carefully weigh the required amount of Fraxinol powder in a weigh boat. Avoid creating dust by handling the material gently.
- Transfer: Transfer the powder to the appropriate glassware for dissolution.
- Dissolution: Slowly add the desired solvent (e.g., DMSO, methanol) to the powder.[2][10] If necessary, cap and gently swirl or sonicate to dissolve.
- Cleanup: Immediately clean any minor spills within the fume hood. Dispose of all contaminated disposables (weigh boats, wipes, gloves) in the designated solid hazardous waste container.
- Doff PPE: Remove PPE in the correct order (gloves first, then lab coat, then goggles) to avoid cross-contamination. Wash hands thoroughly with soap and water.[11]









Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. caymanchem.com [caymanchem.com]
- 2. FRAXINOL | 486-28-2 [chemicalbook.com]
- 3. CAS 486-28-2 | Fraxinol [phytopurify.com]
- 4. cdn.vanderbilt.edu [cdn.vanderbilt.edu]
- 5. Newly Synthesized Chemical Hazard Information | Office of Clinical and Research Safety [vumc.org]
- 6. benchchem.com [benchchem.com]
- 7. nspcoatings.co.uk [nspcoatings.co.uk]
- 8. ehss.syr.edu [ehss.syr.edu]
- 9. sites.rowan.edu [sites.rowan.edu]
- 10. Fraxinol | CAS:486-28-2 | Manufacturer ChemFaces [chemfaces.com]
- 11. SOP: Water-Reactive Chemicals | PennEHRS [ehrs.upenn.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling Fraxinol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1674153#personal-protective-equipment-for-handling-fraxinol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Safety Operating Guide

Check Availability & Pricing

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com